

Personal protective equipment for handling 5-(Pyridin-3-yl)-1h-indole

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Compound of Interest

Compound Name: 5-(Pyridin-3-yl)-1h-indole

Cat. No.: B116024

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Essential Safety and Handling Guide for 5-(Pyridin-3-yl)-1h-indole

This guide provides comprehensive safety and logistical information for researchers, scientists, and drug development professionals handling **5-(Pyridin-3-yl)-1h-indole**. Adherence to these procedures is critical for ensuring laboratory safety and proper chemical management.

Hazard Identification and Risk Assessment

While a specific Safety Data Sheet (SDS) for **5-(Pyridin-3-yl)-1h-indole** is not readily available, data from structurally similar compounds, such as 5-Fluoroindole and various pyridine and indole derivatives, indicate that this compound should be handled with care. Potential hazards include:

- Skin Irritation: May cause skin irritation upon contact.[\[1\]](#)[\[2\]](#)
- Eye Irritation: Can cause serious eye irritation.[\[1\]](#)[\[2\]](#)
- Respiratory Irritation: Inhalation of dust may cause respiratory irritation.[\[1\]](#)[\[2\]](#)
- Harmful if Swallowed or Inhaled: Similar compounds can be harmful if ingested or inhaled.[\[3\]](#)
[\[4\]](#)

A thorough risk assessment should be conducted before beginning any work with this compound.

Personal Protective Equipment (PPE)

The following personal protective equipment is mandatory when handling **5-(Pyridin-3-yl)-1h-indole** to minimize exposure and ensure personal safety.^{[5][6]}

PPE Category	Item	Standard/Specification
Eye and Face	Chemical splash goggles. A face shield should be worn over goggles when there is a risk of splashing or handling larger quantities.	Must meet ANSI Z87.1 standard. ^{[7][8]}
Hand	Chemically resistant gloves (e.g., Butyl rubber or PVA). Nitrile gloves may offer short-term protection but should be changed immediately upon contact. ^{[7][9]}	Consult manufacturer's glove compatibility chart. ^[7]
Body	A fully buttoned, flame-resistant laboratory coat. ^[8]	Should cover all exposed skin.
Respiratory	A NIOSH/MSHA or European Standard EN 149 approved respirator if working outside a fume hood or if dust formation is likely. ^[1]	Use based on exposure assessment. ^[7]
Footwear	Closed-toe, closed-heel shoes that cover the entire foot. ^{[7][8]}	No sandals or perforated shoes. ^[8]

Operational Plan: Step-by-Step Handling Protocol

1. Preparation:

- Ensure a certified laboratory chemical fume hood is fully operational.[9]
- Verify that an emergency eyewash station and safety shower are accessible and unobstructed.[1][9]
- Gather all necessary PPE and ensure it is in good condition.
- Prepare all necessary equipment and reagents before handling the compound.
- Designate a specific area within the fume hood for the handling of **5-(Pyridin-3-yl)-1h-indole**.

2. Handling:

- Always handle the compound within the designated area of the chemical fume hood to avoid inhalation of dust or vapors.[9]
- Wear the mandatory PPE at all times.
- Avoid direct contact with the skin, eyes, and clothing.[1]
- Use appropriate tools (spatulas, weighing paper) to handle the solid compound. Avoid creating dust.[1]
- If creating a solution, add the solid to the solvent slowly to prevent splashing.

3. Post-Handling and Cleanup:

- Decontaminate all surfaces and equipment used in the procedure.
- Wipe down the work area in the fume hood with an appropriate solvent and cleaning agent.
- Dispose of all contaminated materials, including gloves and weighing paper, in the designated hazardous waste container.[10]
- Wash hands thoroughly with soap and water after removing gloves.[1]
- Store the compound in a tightly closed, properly labeled container in a cool, dry, and well-ventilated area.[1][11] Keep away from strong oxidizing agents.[1]

Disposal Plan

All waste containing **5-(Pyridin-3-yl)-1h-indole** must be treated as hazardous chemical waste.
[10]

- Solid Waste:
 - Collect all solid waste, including contaminated gloves, wipes, and disposable equipment, in a dedicated, sealable, and clearly labeled hazardous waste container.[9][10]

- The label should include "Hazardous Waste," the chemical name, and the approximate concentration.[\[10\]](#)
- Liquid Waste:
 - Collect all liquid waste in a dedicated, leak-proof, and chemically compatible container with a secure lid.[\[9\]](#)[\[10\]](#)
 - Do not overfill the container.[\[10\]](#)
 - Label the container clearly as described for solid waste.
- Container Rinsing:
 - Empty containers must be rinsed three times with a suitable solvent.[\[10\]](#)
 - The first rinseate must be collected and disposed of as hazardous liquid waste.[\[10\]](#)
- Waste Pickup:
 - Store waste containers in a designated hazardous waste accumulation area.
 - Follow your institution's specific procedures for requesting a hazardous waste pickup.[\[10\]](#)

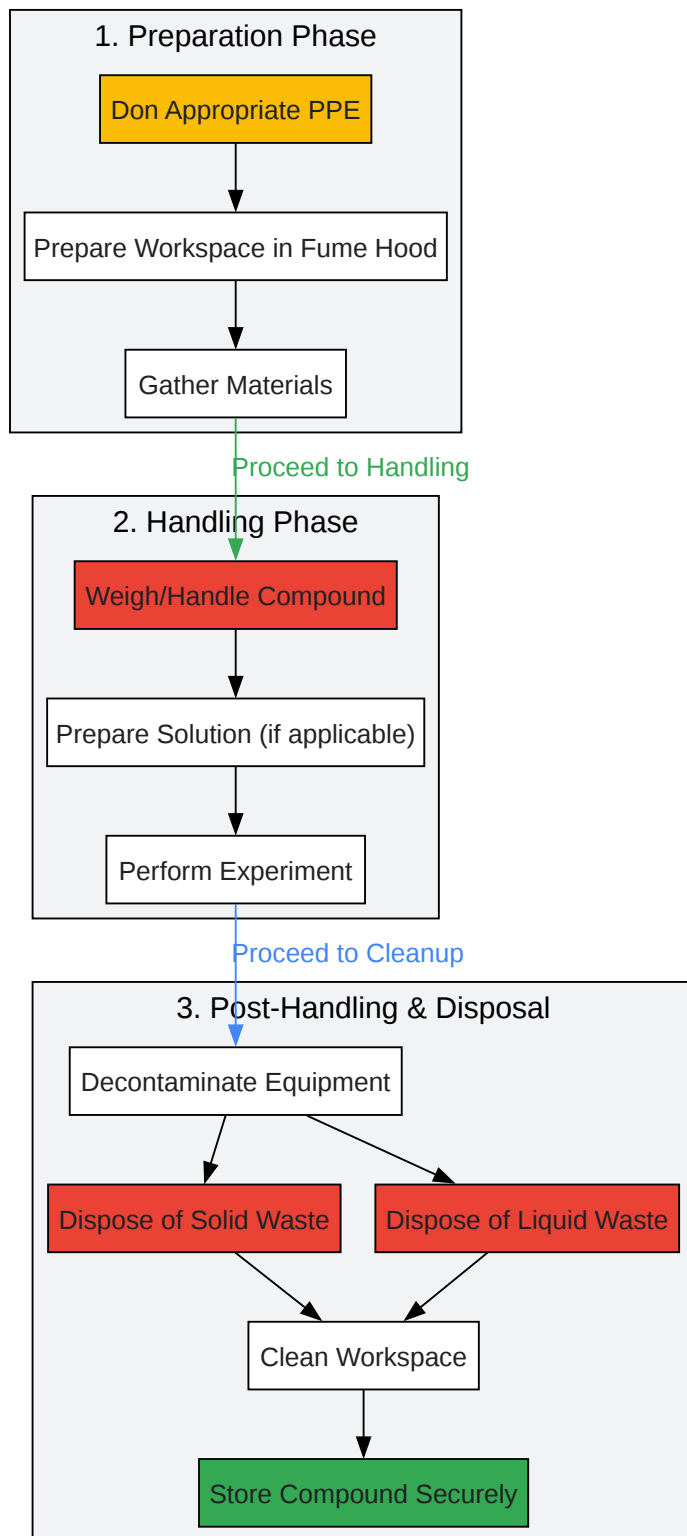
Quantitative Data Summary

The following table summarizes key physical and chemical properties for the closely related compound, 1-(pyridin-3-yl)-1H-indole.

Property	Value	Source
Molecular Formula	C13H10N2	[12]
Molecular Weight	194.23 g/mol	[12]
XLogP3	2.6	[12]
Hydrogen Bond Donor Count	0	[12]
Hydrogen Bond Acceptor Count	2	[12]
Rotatable Bond Count	1	[12]

Workflow for Safe Handling of 5-(Pyridin-3-yl)-1h-indole

Safe Handling Workflow for 5-(Pyridin-3-yl)-1h-indole

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